

# HPTLC method development alectinib capsule

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Alectinib

CAS No.: 1256580-46-7

Cat. No.: S548568

Get Quote

## Materials and Instrumentation

The following table lists the essential materials and instruments used in the developed method.

Category	Details
Drug Substance	Alectinib reference standard (99.5% potency) [1].
Formulation	Marketed hard capsules (e.g., Alecensa, 150 mg) [1].
Chemicals & Reagents	Toluene, Methanol, Ethyl acetate, Glacial acetic acid (all analytical grade) [1].
Stationary Phase	Pre-coated silica gel 60 F254 HPTLC plates (10 cm × 20 cm, 250 µm thickness) [1].
Key Instrumentation	Camag HPTLC system with Linomat 5 sample applicator, TLC Scanner 4, and vision CATS software [1].

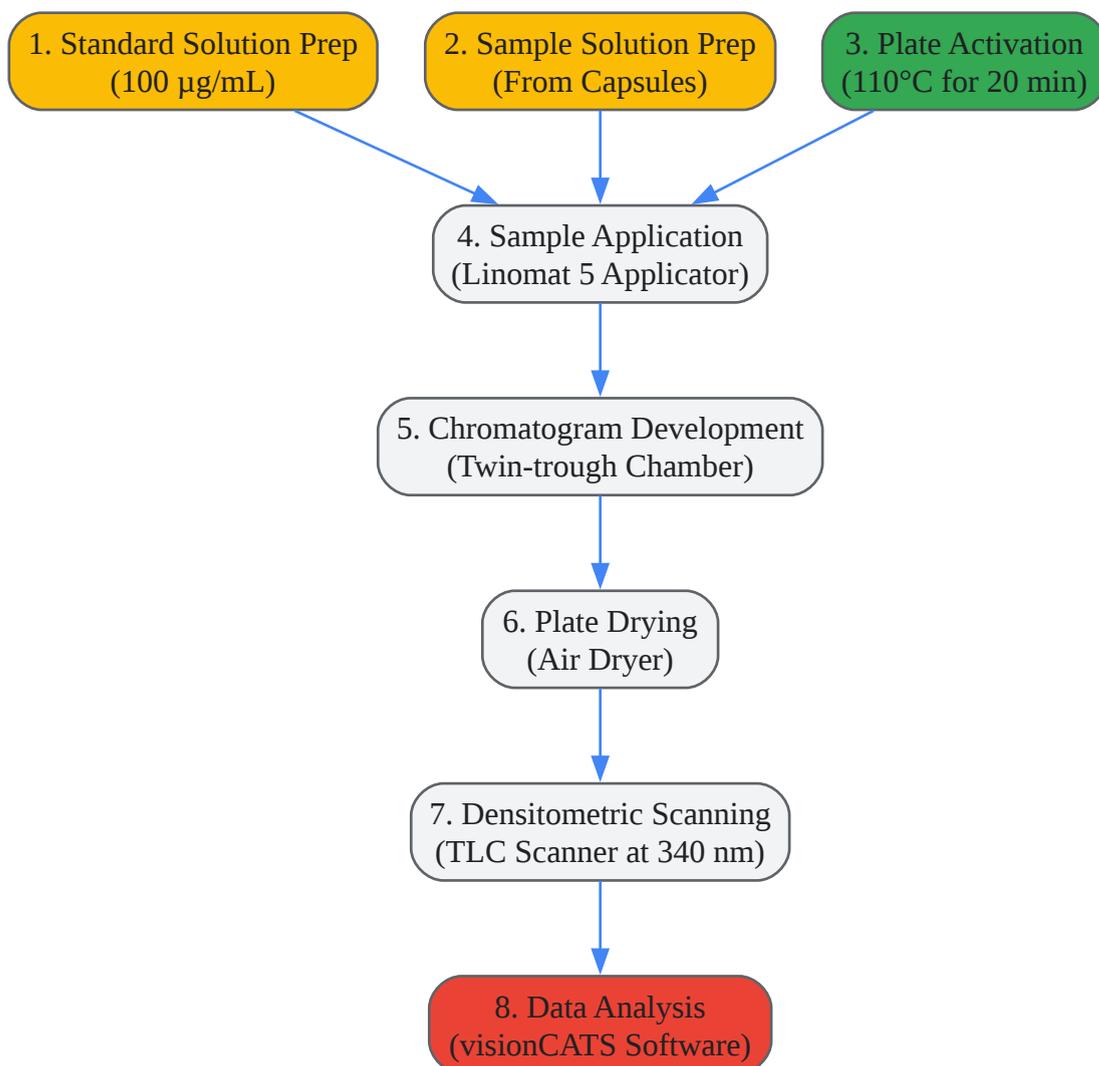
## Chromatographic Conditions and Method Parameters

The core chromatographic conditions and the summary of validated method parameters are as follows.

Parameter	Specification
Mobile Phase	Toluene : Methanol : Ethyl acetate : Glacial acetic acid (6:2:2:1, v/v/v/v) [1].
Detection Wavelength	340 nm [1].
Rf Value	0.4 [1].
Band Dimension	8 mm [1].
Application Position	X: 8 mm, Y: 20 mm [1].
Saturation Time	45 minutes [1].
Migration Distance	70 mm [1].
Linearity Range	100 - 1500 ng/band [1] [2].
Correlation Coefficient	0.999 [1] [2].
Precision (%RSD)	< 2% [1] [2].
Limit of Detection (LOD)	Calculated as $3.3 \times \sigma / S$ [1].
Limit of Quantification (LOQ)	Calculated as $10 \times \sigma / S$ [1].

## Experimental Protocols

Here is the detailed step-by-step workflow for the HPTLC method:



[Click to download full resolution via product page](#)

## Preparation of Standard Solution

- Accurately weigh and transfer **10 mg of alectinib reference standard** to a 100 mL volumetric flask [1].
- Dissolve and make up to volume with methanol to obtain a **100 µg/mL (100 ppm) stock solution** [1].

## Preparation of Sample Solution from Capsules

- Weigh and finely powder the contents of **20 capsules** [1].

- Accurately weigh a portion of the powder equivalent to **10 mg of alectinib** and transfer to a 50 mL volumetric flask [1].
- Add about **30 mL of methanol**, sonicate for **15 minutes**, and cool [1].
- Dilute to volume with methanol, then filter through **Whatman filter paper No. 4** [1].
- Further dilute the filtrate as needed to obtain a final concentration of approximately **100 µg/mL** [1].

## Chromatographic Procedure

- **Plate Pre-treatment:** Activate the HPTLC plates by heating in an oven at **110°C for 20 minutes** [1].
- **Sample Application:** Using a Linomat 5 applicator and a 100 µL syringe, apply standard and sample solutions as **8-mm bands** under a nitrogen stream. The application rate is **5 nL/s**, with the application position set at **8 mm from the bottom and 20 mm from the side** [1].
- **Chromatogram Development:** Develop the plate in a **twin-trough glass chamber** pre-saturated with the mobile phase for **45 minutes**. Use a **linear ascending** technique with the mobile phase to a distance of **70 mm** [1].
- **Plate Drying:** Dry the developed plate in a fume hood with the aid of an **air dryer** [1].
- **Scanning and Quantification:** Scan the plate with a **TLC scanner 4** in **reflectance-absorbance mode** at **340 nm**. Use a deuterium lamp, a slit dimension of **6.00 mm × 0.30 mm**, and a scanning speed of **100 nm/s** [1].
- **Data Processing:** Process the peak areas using the **vision CATS software** and plot a **calibration curve** of peak area against concentration for quantification [1].

## Method Validation Summary

The developed method was validated as per ICH guidelines, with key outcomes summarized below [1].

Validation Parameter	Outcome & Results
Specificity	Well-resolved band for alectinib at Rf 0.4. No interference from excipients confirmed by comparing spectra at peak start, apex, and end [1].
Linearity	Linear range: 100–1500 ng/band. Correlation coefficient (r): 0.999 [1] [2].
Precision	% RSD for repeatability and intermediate precision was found to be less than 2% [1].

Validation Parameter	Outcome & Results
Accuracy (Recovery)	Assessed at three levels (110%, 120%, 130%). The average recovery was reported at 99.71% [2].
Robustness	Method was robust to small, deliberate changes in parameters (e.g., mobile phase volume, saturation time). %RSD was less than 2.0 [1].

## Conclusion

The HPTLC method documented by Dhavale et al. provides a **simple, precise, accurate, and economical** alternative for the routine analysis of **alectinib** in capsule dosage forms [1] [2]. Its successful validation as per ICH guidelines makes it suitable for application in quality control laboratories to ensure drug product quality.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Development and Validation of HPTLC Method ... [rjptonline.org]
2. Development and Validation of HPTLC Method for the ... [academia.edu]

To cite this document: Smolecule. [HPTLC method development alectinib capsule]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548568#hptlc-method-development-alectinib-capsule>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)